

Personal protective equipment for handling 1,3-Dichloro-5,5-dimethylhydantoin

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Compound of Interest

Compound Name: 1,3-Dichloro-5,5-dimethylhydantoin

Cat. No.: B105842

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Essential Guide to Handling 1,3-Dichloro-5,5-dimethylhydantoin

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **1,3-Dichloro-5,5-dimethylhydantoin**. Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Profile and Hazards

1,3-Dichloro-5,5-dimethylhydantoin is a white, combustible powder with a chlorine-like odor. [1][2] It is a strong oxidizer that may intensify fires and can react violently with certain materials. [2][3] The primary health hazards include severe skin and eye burns, respiratory irritation, and harm if swallowed. [3][4][5] It is also very toxic to aquatic life. [4]

Physical and Chemical Properties

Molecular Formula	C ₅ H ₆ Cl ₂ N ₂ O ₂ [1][6]
Molecular Weight	197.02 g/mol [1][6][7]
Melting Point	132-134 °C (270-273 °F)[2][4][7]
Appearance	White powder[1][6]
Odor	Chlorine-like[1][8]
Solubility in Water	Reacts with water[7]

Exposure Limits

OSHA PEL (8-hour TWA)	0.2 mg/m ³ [5]
NIOSH REL (10-hour TWA)	0.2 mg/m ³ [5]
NIOSH STEL (15-minute)	0.4 mg/m ³ [5]
IDLH	5 mg/m ³ [7]

Personal Protective Equipment (PPE)

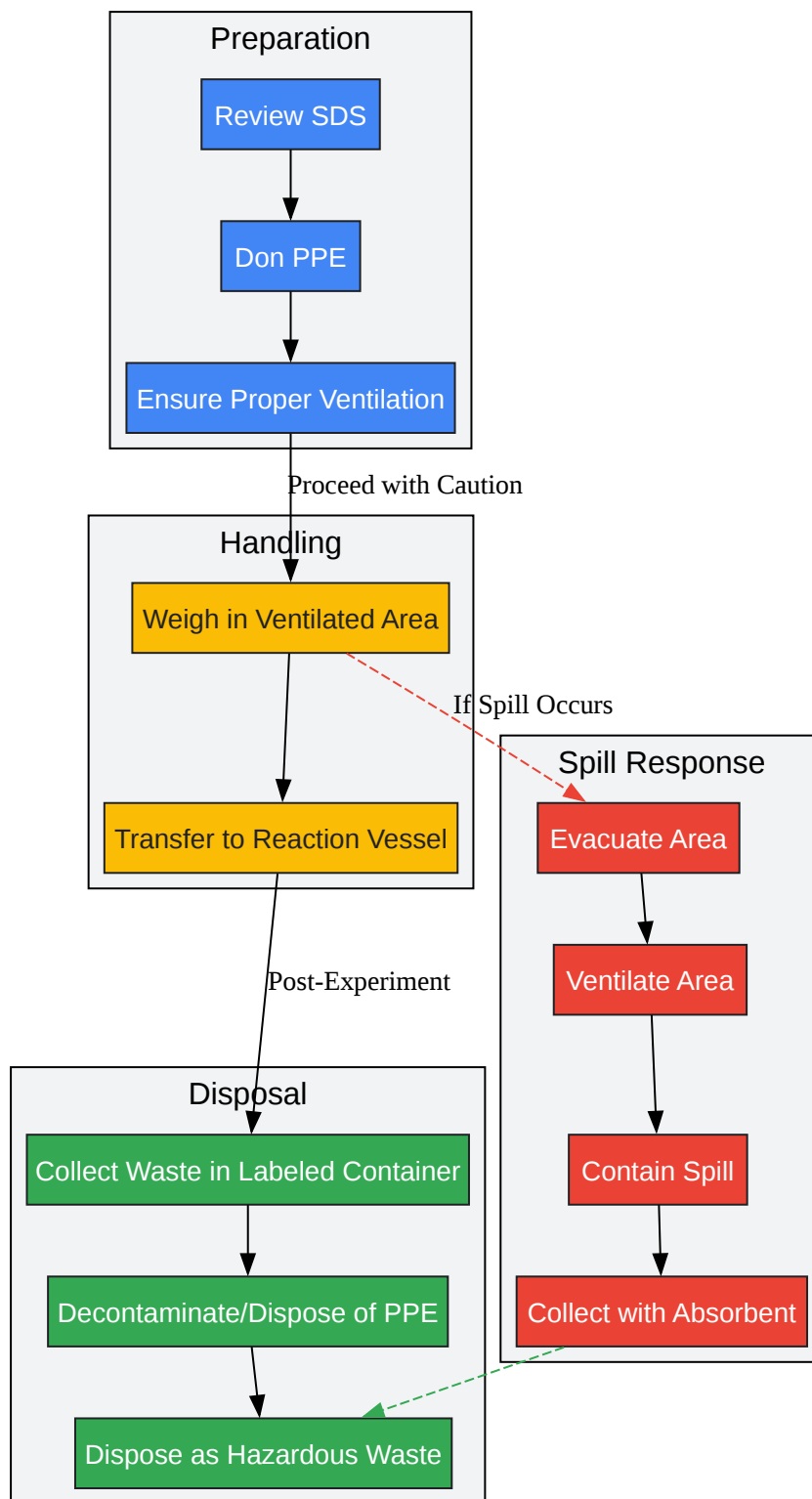
Selection of appropriate PPE is critical to prevent exposure. The following table summarizes the recommended PPE for handling this chemical.

Body Part	Recommended Protection	Specifications and Best Practices
Eyes/Face	Chemical safety goggles and/or face shield[9]	In situations with a splash potential, a face shield should be worn in addition to goggles. [9] Contact lenses should not be worn as they can absorb and concentrate irritants.[4]
Skin	Chemical-resistant gloves (e.g., PVC, Neoprene, Nitrile rubber)[4][10]	Do not use cotton or leather gloves.[4] The choice of glove material depends on the duration and nature of the work.[9]
Protective clothing (e.g., overalls, PVC apron)[4][5]	For large-scale operations or significant exposure risk, a PVC protective suit may be necessary.[4] Contaminated clothing should be removed immediately and laundered by trained personnel before reuse.[3][5]	
Safety footwear	Wear safety footwear or rubber gumboots.[4]	
Respiratory	NIOSH-approved respirator	Required when engineering controls like local exhaust ventilation are not available or insufficient to control dust and vapors.[5] The type of respirator depends on the airborne concentration.[8]

Operational Plan: Step-by-Step Handling Procedure

Proper handling procedures are essential to minimize risk. The following workflow outlines the key steps for safely using **1,3-Dichloro-5,5-dimethylhydantoin** in a laboratory setting.

Workflow for Handling 1,3-Dichloro-5,5-dimethylhydantoin



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Caption: Workflow for Handling **1,3-Dichloro-5,5-dimethylhydantoin**.

Detailed Methodologies

- Preparation:
 - Thoroughly review the Safety Data Sheet (SDS) before starting any work.[4]
 - Put on all required personal protective equipment as detailed in the table above.[4][5]
 - Ensure that the work area, such as a chemical fume hood, is well-ventilated.[4][5]
- Handling:
 - Weigh and handle the solid chemical in an area with local exhaust ventilation to minimize dust.[5]
 - Avoid contact with skin and eyes.[4]
 - Keep away from heat, sparks, open flames, and other ignition sources.[3][5]
 - Do not mix with combustible materials.[4]
- In Case of a Spill:
 - Immediately evacuate the area and remove all ignition sources.[4][7]
 - Ventilate the area of the spill.[5]
 - For small spills, dampen the solid material with 60-70% ethanol and transfer it to a suitable container for disposal.[7]
 - Use an absorbent paper dampened with 60-70% ethanol to clean up any remaining material.[7]
 - Solvent wash all contaminated surfaces with 60-70% ethanol followed by washing with a soap and water solution.[7]

Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure safety.

- Chemical Waste:
 - **1,3-Dichloro-5,5-dimethylhydantoin** and its container must be disposed of as hazardous waste.^[4]
 - Collect all waste material in a clearly labeled, sealed container.
 - Follow all local, state, and federal regulations for hazardous waste disposal.^{[4][5]}
- Contaminated PPE:
 - Contaminated clothing, gloves, and other disposable PPE should be sealed in a vapor-tight plastic bag for disposal.^[7]
 - Reusable PPE must be thoroughly decontaminated before reuse. If decontamination is not possible, it should be disposed of as hazardous waste.
 - Do not launder contaminated clothing with other items. Inform laundry personnel of the hazards.^[5]

By strictly following these guidelines, you can ensure a safe working environment when handling **1,3-Dichloro-5,5-dimethylhydantoin**. Always prioritize safety and consult your institution's safety officer for any specific questions or concerns.

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